

5-Bromo-N-methylnicotinamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-N-methylnicotinamide

Cat. No.: B121647

[Get Quote](#)

An In-depth Technical Guide on **5-Bromo-N-methylnicotinamide**: Core Molecular Properties

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of a compound is paramount. This document provides a concise technical overview of **5-Bromo-N-methylnicotinamide**, focusing on its molecular formula and weight.

Core Molecular Data

The fundamental molecular attributes of **5-Bromo-N-methylnicotinamide** are summarized in the table below. This data is essential for a variety of experimental and computational applications, including stoichiometric calculations, analytical characterization, and molecular modeling.

Property	Value
Molecular Formula	C ₇ H ₇ BrN ₂ O [1] [2] [3]
Molecular Weight	215.05 g/mol [1] [2]

Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following

diagram illustrates this direct and hierarchical connection.

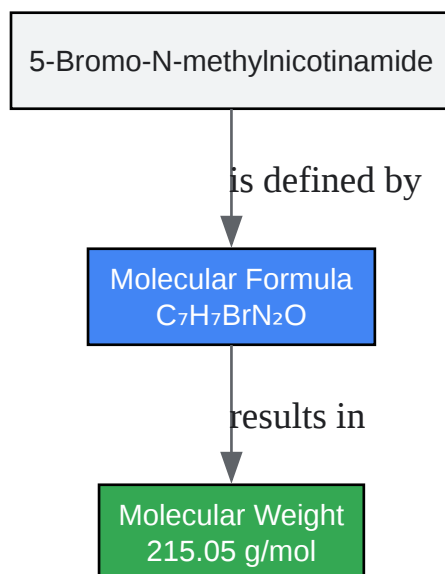


Figure 1. Hierarchical relationship of 5-Bromo-N-methylnicotinamide's core properties.

[Click to download full resolution via product page](#)

Figure 1. Hierarchical relationship of core properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 5-Bromo-N-methylnicotinamide (EVT-360730) | 153435-68-8 [evitachem.com]
- 2. usbio.net [usbio.net]
- 3. pschemicals.com [pschemicals.com]
- To cite this document: BenchChem. [5-Bromo-N-methylnicotinamide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121647#5-bromo-n-methylnicotinamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com